Strategic Sourcing and Technical Utilization of 3-Chlorocyclohexylamine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*3-Chloro-cyclohexylamine*
CAS No.:	*1045859-81-1*
Cat. No.:	*B3363702*

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Executive Summary

3-Chlorocyclohexylamine (3-CCA) is a critical yet volatile bifunctional building block in medicinal chemistry. Unlike its 4-chloro isomer, which is widely available as a precursor for lomustine-like agents, 3-CCA presents unique stereochemical and stability challenges. It is frequently used to introduce conformationally restricted amine motifs into small molecule inhibitors.

This guide addresses the "supply gap" often encountered with this intermediate: vendors frequently list it, but stock is rarely shelf-stable due to autocatalytic degradation in the free base form. This document outlines a validated procurement strategy, a mandatory Quality Control (QC) protocol, and handling procedures to ensure experimental reproducibility.

Part 1: Chemical Identity & Specifications[1][2]

Before engaging suppliers, it is imperative to define the exact chemical entity required. Commercial databases often conflate the free base, hydrochloride salt, and various stereoisomers.

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The Core Entity

- IUPAC Name: 3-Chlorocyclohexan-1-amine[1][2]
- Common Name: 3-Chlorocyclohexylamine[3][4]
- Molecular Formula: $C_6H_{12}ClN$[1][2]
- Molecular Weight: 133.62 g/mol (Free Base) | 170.08 g/mol (HCl Salt)

Critical CAS Registry Numbers

Confusion regarding CAS numbers is the primary cause of procurement errors. Use the following to verify vendor catalogs:

Form	Stereochemistry	CAS Number	Stability Profile
Hydrochloride Salt	Unspecified / Mix	1414958-54-5	High (Recommended)
Free Base	Unspecified / Mix	1045859-81-1	Low (Prone to polymerization)
cis-Isomer (HCl)	(1R,3S) / (1S,3R)	Varies by vendor	High
trans-Isomer (HCl)	(1R,3R) / (1S,3S)	Varies by vendor	High

> *Technical Note: Always procure the Hydrochloride (HCl) salt. The free base of 3-CCA is prone to intermolecular nucleophilic attack (polymerization) or elimination to cyclohexenamine upon prolonged storage.*

Part 2: The Supply Landscape & Sourcing Strategy

Because 3-CCA is not a "commodity chemical" like cyclohexylamine, it is rarely in stock at major aggregators (Sigma/Millipore, Fisher) for immediate dispatch. The supply chain is

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dominated by building-block specialists.

Vendor Tiers

Do not rely on a single source. Adopt a tiered approach:

- Tier 1: Validated Stock (1-3 Days)
  - Vendors: Enamine, Combi-Blocks, Astatech.
  - Pros: High probability of on-the-shelf inventory; usually provide NMR data.
  - Cons: Higher unit price.
- Tier 2: Synthesis-on-Demand (2-4 Weeks)
  - Vendors: WuXi AppTec, Pharmablock, Aceschem.
  - Pros: Can specify cis/trans ratio.
  - Cons: Lead time risks.
- Tier 3: Aggregators (Variable)
  - Vendors: eMolecules, MolPort.
  - Role: Use these platforms to search Tier 1/2 stock levels but attempt to buy direct to ensure batch freshness.

Sourcing Decision Matrix (Visualization)

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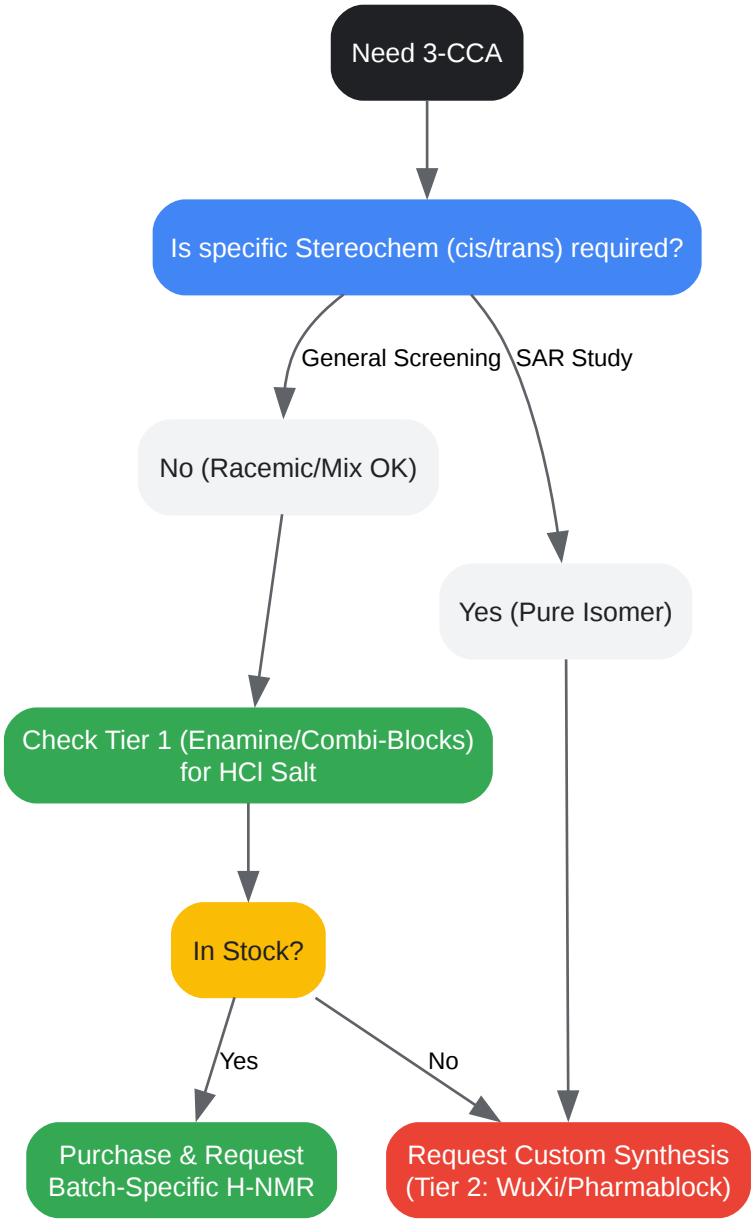

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Figure 1: Decision logic for sourcing 3-Chlorocyclohexylamine based on stereochemical requirements and availability.

Part 3: Quality Control & Validation Protocol

Trusting the vendor's Certificate of Analysis (CoA) is insufficient for this compound due to the risk of elimination (loss of HCl) during transit.

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The "Self-Validating" QC Workflow

Upon receipt, perform this 3-step validation before using the material in synthesis.

Step 1: Visual Inspection

- Pass: White to off-white hygroscopic powder.
- Fail: Yellow/brown paste or liquid (indicates hydrolysis or free-base degradation).

Step 2: 1H-NMR Validation (Stereochemistry)

The cis and trans isomers are distinguishable by the coupling constants (

-values) of the proton at the C1 (amine-bearing) and C3 (chloro-bearing) positions.

- Protocol: Dissolve 5 mg in DMSO-d6.
- Diagnostic Signals:
  - Axial Protons (ax): Large coupling constants (

    Hz) due to diaxial interactions.
  - Equatorial Protons (eq): Smaller coupling constants (

    Hz).
  - Interpretation: In the stable chair conformation, if the bulky amine and chloro groups prefer equatorial positions, the methine protons will be axial, showing wide splitting. Deviations indicate isomeric impurities.

Step 3: Chloride Content Titration (Purity)

To ensure you have the mono-hydrochloride salt (and not a mix of salt/free base), perform a silver nitrate titration.

- Method: Dissolve 50 mg in water; titrate with 0.1 M $AgNO_3$ using a chromate indicator (Mohr's method).

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- Calculation: Theoretical Cl % = 20.8%. Significant deviation (<19% or >22%) indicates wet material or inorganic salt contamination.

Part 4: Handling & Technical Utilization

Stability & Reactivity Profile

3-CCA is a "loaded spring." The 3-chloro position allows for nucleophilic substitution, but the amine functionality can act internally or externally.

Key Risks:

- Elimination: Treatment with strong bases (e.g., NaH, t-BuOK) can cause elimination of HCl to form 2-cyclohexen-1-amine or 3-cyclohexen-1-amine.
- Grobb Fragmentation: Depending on the orbital alignment (anti-periplanar), the ring may fragment under harsh conditions.

Recommended "Salt Break" Protocol

Do not store the free base. Generate it in situ immediately before reaction.

- Suspend 3-CCA·HCl in the reaction solvent (e.g., DCM or DMF).
- Add a non-nucleophilic organic base (DIPEA or TEA) at 0°C.
- Stir for 10 minutes.
- Add the electrophile (e.g., acid chloride, isocyanate) directly to this mixture.
    - Why? This prevents the free amine from accumulating and reacting with itself or eliminating.

Reactivity Visualization

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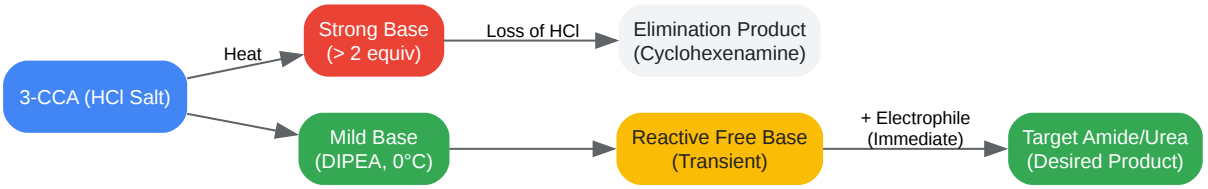

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Figure 2: Reaction pathways. Using mild bases at low temperatures favors substitution; strong bases favor elimination.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 45382158, 3-Chlorocyclohexan-1-amine. Retrieved from [Link]
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press.

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Sources

- 1. 3-Chloro-cyclohexylamine | C6H12ClN | CID 45382158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. buyersguidechem.com [buyersguidechem.com]
- 4. aceschem.com [aceschem.com]
- To cite this document: BenchChem. [Strategic Sourcing and Technical Utilization of 3-Chlorocyclohexylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3363702/docs#strategic-sourcing-and-technical-utilization-of-3-chlorocyclohexylamine]

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